

5-Acetamido-2-chloropyridine: A Versatile Starting Material for Organic Synthesis

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Compound of Interest

Compound Name: 5-Acetamido-2-chloropyridine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Acetamido-2-chloropyridine is a valuable and versatile starting material in organic synthesis, particularly for the construction of complex heterocyclic scaffolds of interest in medicinal chemistry and drug development. Its bifunctional nature, featuring a nucleophilic acetamido group and an electrophilic 2-chloro substituent on a pyridine core, allows for a diverse range of chemical transformations. The pyridine ring itself is a common motif in many biologically active molecules, and the substituents at the 2 and 5 positions offer strategic handles for molecular elaboration. This guide provides a comprehensive overview of the synthesis, key reactions, and applications of **5-acetamido-2-chloropyridine**, with a focus on detailed experimental protocols and quantitative data to aid researchers in its practical application.

Physical and Chemical Properties

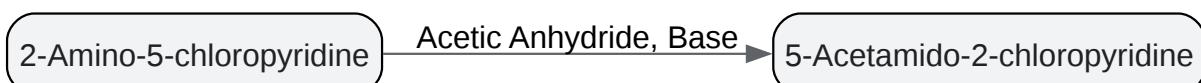
While specific experimental data for **5-acetamido-2-chloropyridine** is not readily available in all public sources, the properties of the closely related precursor, 2-amino-5-chloropyridine, provide a useful reference. 2-Amino-5-chloropyridine is an off-white to light tan crystalline powder. It is stable under normal temperatures and pressures.

Table 1: Physical and Chemical Properties of Related Compound 2-Amino-5-chloropyridine

Property	Value	Reference
Molecular Formula	C5H5CIN2	
Molecular Weight	128.56 g/mol	
Melting Point	134-138 °C	
Appearance	Off-white to light tan crystalline powder	
Stability	Stable under normal temperatures and pressures	

Synthesis of 5-Acetamido-2-chloropyridine

The preparation of **5-acetamido-2-chloropyridine** can be readily achieved from the commercially available 2-amino-5-chloropyridine through a standard acetylation reaction.



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Caption: Synthesis of **5-Acetamido-2-chloropyridine**.

Experimental Protocol: Acetylation of 2-Amino-5-chloropyridine

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